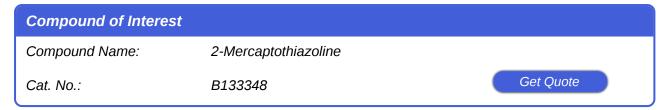


2-Mercaptothiazoline CAS number 96-53-7 properties

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An In-depth Technical Guide to **2-Mercaptothiazoline** (CAS 96-53-7)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Mercaptothiazoline** (CAS 96-53-7), a versatile heterocyclic compound. It details its chemical and physical properties, spectroscopic data, applications, relevant experimental protocols, and known biological activities. All quantitative data is summarized in structured tables for ease of reference, and key processes are visualized using diagrams.

Core Properties and Identifiers

2-Mercaptothiazoline, also known as 2-Thiazoline-2-thiol, is a crystalline solid at room temperature.[1] It exists in a tautomeric equilibrium between the thione and thiol forms, a crucial aspect of its reactivity.[2]

Chemical and Physical Properties

The key physical and chemical properties of **2-Mercaptothiazoline** are summarized in the table below. It is generally stable under normal conditions but should be stored away from strong oxidizing agents and bases.[3]



Property	Value	Citations
Appearance	White to beige/yellowish fine crystalline powder or needles.	[3][4][5][6]
Odor	Pungent, sulfurous/mercaptan- like.	[1][3]
Melting Point	100 - 107 °C	[4][5][6][7]
Boiling Point	188.9 °C at 760 mmHg	[6][8]
Density	~1.38 g/cm ³	[6]
Water Solubility	Soluble in hot water; slightly soluble in cold water.	[3][8][9]
Organic Solvent Solubility	Soluble in ethanol, acetone, chloroform, and methanol.	[3][9]
рКа	13.01 ± 0.20 (Predicted)	[3]
рН	6-7 (10g/l, H ₂ O, 20°C)	[3][10]

Chemical Identifiers



Identifier	Value	Citations
CAS Number	96-53-7	[5][7][10]
Molecular Formula	C ₃ H ₅ NS ₂	[5][11]
Molecular Weight	119.21 g/mol	[10][11]
IUPAC Name	1,3-thiazolidine-2-thione	[11][12]
Synonyms	2-Thiazoline-2-thiol, 2- Thiothiazolidone	[3][5][7][11]
InChI	InChI=1S/C3H5NS2/c5-3-4-1- 2-6-3/h1-2H2,(H,4,5)	[4][11]
InChIKey	WGJCBBASTRWVJL- UHFFFAOYSA-N	[4][11]
SMILES	C1CSC(=S)N1	[4][11]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **2-Mercaptothiazoline**. Representative data are provided below.

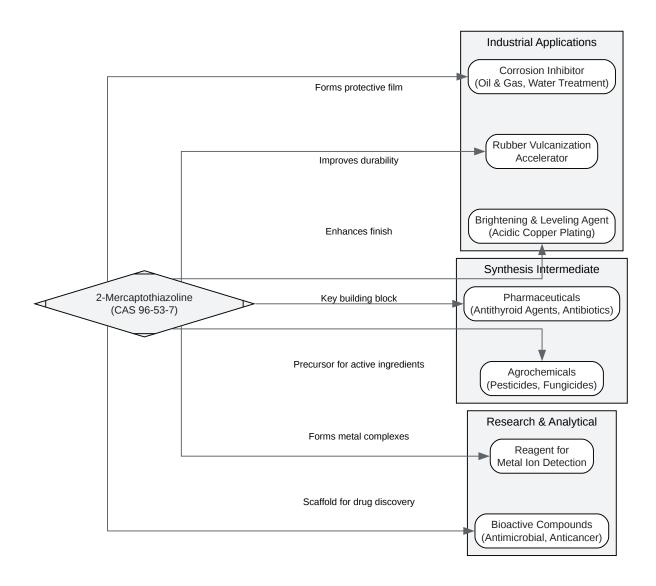


Spectrum Type	Key Data / Observations	Citations
¹ H NMR	(90 MHz, CDCl₃): Signals corresponding to two methylene (-CH₂-) groups are expected.	[1][4]
¹³ C NMR	(CDCl₃): Signals expected for two methylene carbons and one thiocarbonyl (C=S) carbon (~200 ppm).	[1][5]
IR	(KBr Disc): Characteristic peaks for N-H stretching, C-H stretching, and C=S (thione) stretching are observed.	[1][9]
Mass Spec	(Electron Ionization): Molecular ion peak (M+) at m/z = 119.	[11][13]

Applications

2-Mercaptothiazoline is a versatile intermediate and additive used across various industries due to its unique chemical functionalities.[5] Its applications range from industrial processes like electroplating and corrosion inhibition to the synthesis of high-value pharmaceutical and agricultural chemicals.[3][6][14]





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Figure 1: Key application areas of **2-Mercaptothiazoline**.



Experimental Protocols Synthesis Protocol (from Ethanolamine)

This protocol is based on the reaction of ethanolamine with excess carbon disulfide in a closed vessel under pressure, which has been shown to produce high yields.[15]

Materials:

- Ethanolamine (1.0 mole)
- Carbon disulfide (CS₂) (2.0 2.5 moles)
- · Pressure vessel or autoclave
- Sodium hydroxide (NaOH) solution (e.g., 5 M)
- Hydrochloric acid (HCl) solution (e.g., 5 M)

Procedure:

- Reaction Setup: Carefully charge the pressure vessel with ethanolamine (1.0 mole) and carbon disulfide (2.0 moles). Caution: This reaction is exothermic and generates pressure.
 CS₂ is highly flammable and toxic. Work in a well-ventilated fume hood.
- Heating: Seal the vessel and heat the mixture to 100 °C for 6 hours. The pressure will naturally increase.
- Cooling & Isolation: After the reaction period, cool the vessel to room temperature before carefully venting and opening.
- Purification (Acid-Base Extraction): a. Transfer the crude product mixture to a large beaker.
 b. Slowly add 5 M NaOH solution with stirring until the solid product is completely dissolved, forming the sodium salt. c. Filter the solution to remove any insoluble impurities. d. Cool the filtrate in an ice bath and slowly add 5 M HCl with constant stirring to re-precipitate the 2-Mercaptothiazoline. e. Continue adding acid until the solution is acidic to litmus paper.



 Final Product: Collect the white precipitate by filtration, wash thoroughly with cold water, and dry under vacuum. A yield of approximately 95% can be expected.[15]

Purification Protocol (Recrystallization)

This protocol is for purifying crude **2-Mercaptothiazoline**.

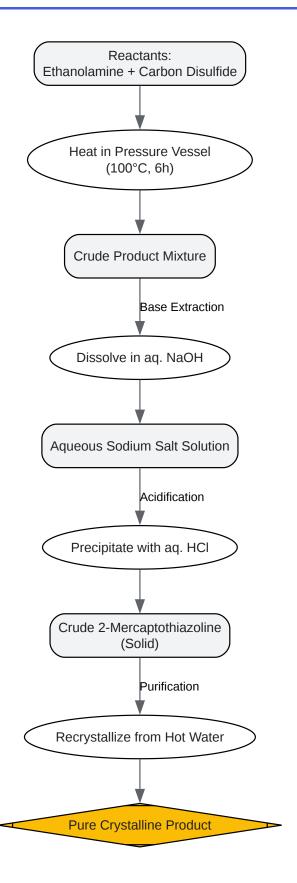
Materials:

- Crude 2-Mercaptothiazoline
- Deionized water
- Heating mantle and magnetic stirrer
- Filtration apparatus (Büchner funnel)

Procedure:

- Dissolution: In a flask, add the crude 2-Mercaptothiazoline to a minimal amount of hot deionized water and heat with stirring until it fully dissolves.
- Hot Filtration (Optional): If there are insoluble impurities, perform a hot filtration to remove them.
- Crystallization: Allow the clear solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation. Needle-like crystals should form.
- Isolation: Collect the purified crystals by vacuum filtration, wash with a small amount of icecold water, and dry under vacuum.





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Figure 2: Workflow for the synthesis and purification of **2-Mercaptothiazoline**.



Analytical Protocol (Representative HPLC Method)

While specific methods for **2-Mercaptothiazoline** are not widely published, a standard reversephase HPLC method can be adapted for its analysis based on protocols for similar compounds. [3][16][17]

Instrumentation & Columns:

- · HPLC system with UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm particle size)

Mobile Phase:

- Isocratic elution with a mixture of Acetonitrile and Water (e.g., 50:50 v/v). For MS compatibility, replace any non-volatile acid with 0.1% formic acid.
- Flow rate: 1.0 mL/min

Detection:

UV detection at 240 nm.

Procedure:

- Standard Preparation: Prepare a stock solution of 2-Mercaptothiazoline (1 mg/mL) in acetonitrile. Create a series of dilutions for the calibration curve.
- Sample Preparation: Dissolve the sample in the mobile phase, filter through a 0.45 μm syringe filter.
- Analysis: Inject 10-20 μL of the standard and sample solutions. Quantify the amount of 2-Mercaptothiazoline by comparing the peak area to the calibration curve.

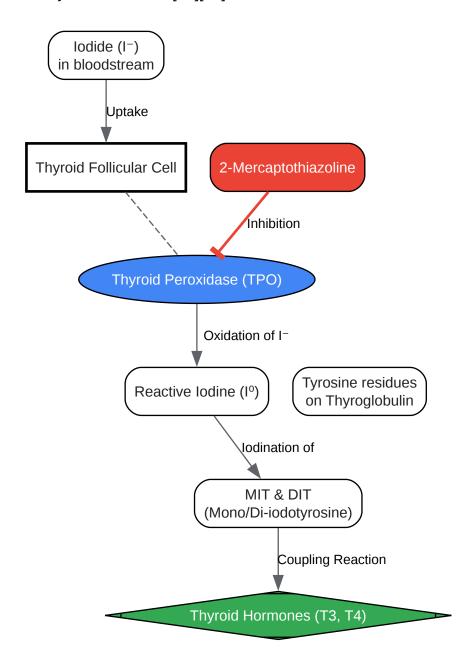
Biological Activity & Mechanism of Action

2-Mercaptothiazoline and its derivatives exhibit notable biological activities, making them of interest to drug development professionals.



Antithyroid Activity

2-Mercaptothiazoline is classified as an antithyroid agent, known to reduce thyroid hormone levels.[4][18] Like other thionamide drugs, its primary mechanism is believed to be the inhibition of thyroid peroxidase (TPO).[12] TPO is the key enzyme in the synthesis of thyroid hormones (T4 and T3). By acting as a competitive substrate for TPO, **2-Mercaptothiazoline** prevents the iodination of tyrosine residues on the thyroglobulin protein, thereby blocking the production of active thyroid hormones.[12][19]



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Figure 3: Proposed mechanism of antithyroid action via TPO inhibition.

Enzyme Inhibition

Studies have demonstrated that **2-Mercaptothiazoline** can directly interact with and inhibit enzymes. A notable example is its effect on catalase (CAT), a crucial antioxidant enzyme. Research using spectroscopic techniques showed that it causes fluorescence quenching in CAT through a static mechanism, indicating the formation of a stable complex.[2] This binding occurs near the enzyme's active site, leading to a significant reduction in its activity.[2] This highlights a potential mechanism for its toxicity at a molecular level.

Other Bioactivities

Derivatives and metal complexes of **2-Mercaptothiazoline** have shown a range of other biological effects. For instance, certain thiazoline derivatives exhibit antimicrobial activity, and a ruthenium(II) complex containing a **2-mercaptothiazoline** ligand was found to induce apoptosis in melanoma cells, suggesting potential applications in oncology.[20][21]

Safety and Handling

2-Mercaptothiazoline is classified as harmful if swallowed and requires careful handling.[2][3]



Safety Aspect	Information	Citations
Acute Toxicity	LD50 (Oral, Rat): 300 mg/kg. Toxic if swallowed (H301).	[1][2][20]
Irritation	May cause eye, skin, and respiratory tract irritation.	[2][3]
Handling	Use in a well-ventilated area or chemical fume hood. Wear protective gloves, safety goggles, and lab coat.	[3]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Store below +30°C.	[3][4][6]
Incompatibilities	Strong oxidizing agents, strong bases.	[3]
Decomposition	When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NOx) and sulfur oxides (SOx).	[3]
First Aid (Eyes)	Flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.	[2][3]
First Aid (Skin)	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.	[3]
First Aid (Ingestion)	Do NOT induce vomiting. Wash mouth with water and seek immediate medical attention.	[3]



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